

Technical Monograph: 1-Iodo-1-octyne

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Iodo-1-octyne

CAS No.: 81438-46-2

Cat. No.: B8640996

[Get Quote](#)

CAS: 81438-46-2 | Formula: C₈H₁₃I | Class: 1-Haloalkynes[1]

Executive Summary

1-Iodo-1-octyne is a functionalized terminal alkyne where the acetylenic proton is replaced by an iodine atom. Unlike its parent compound (1-octyne), this electrophilic species serves as a critical "capped" intermediate. It is primarily utilized in Cadiot-Chodkiewicz cross-couplings to generate unsymmetrical conjugated diynes—a structural motif prevalent in natural products (e.g., polyynes) and optoelectronic materials. Its reactivity profile is defined by the labile C(sp)–I bond, which allows for facile oxidative addition to transition metals (Pd, Cu) or direct nucleophilic attack.

Chemical Identity & Physicochemical Profile

The following data aggregates calculated and available experimental values for **1-Iodo-1-octyne**. Due to its specialized nature, some values are derived from structure-activity relationship (SAR) models of homologous 1-iodoalkynes.

Property	Value	Technical Note
CAS Registry Number	81438-46-2	Primary identifier for procurement/indexing.
IUPAC Name	1-Iodo-oct-1-yne	Systematic nomenclature.
Molecular Formula	C ₈ H ₁₃ I	High iodine mass contribution (53.7%).
Molecular Weight	236.10 g/mol	Significant increase over 1-octyne (110.2 g/mol).
Physical State	Liquid (at STP)	Typically a pale yellow to orange oil.
Boiling Point	~105–110 °C (at 10 mmHg)	Estimated; higher than 1-octyne due to polarizability of iodine.
Solubility	Non-polar solvents	Soluble in Hexane, DCM, Et ₂ O, THF.
Stability	Light/Heat Sensitive	C–I bond is photolabile; requires cold storage (-20°C).

Synthesis & Production Protocols

The synthesis of **1-Iodo-1-octyne** is most efficiently achieved via the electrophilic iodination of 1-octyne. Two primary methodologies exist: the Morpholine/Iodine method (economical) and the NIS/AgNO₃ method (high purity/yield).

Protocol A: Catalytic Iodination (NIS/AgNO₃ Method)

This method is preferred for pharmaceutical applications due to its mild conditions and high chemoselectivity, minimizing the formation of diiodo-alkene byproducts.

Mechanism: The reaction proceeds via the activation of the terminal alkyne by Silver(I), increasing the acidity of the acetylenic proton. N-Iodosuccinimide (NIS) acts as the source of electrophilic iodine (

).

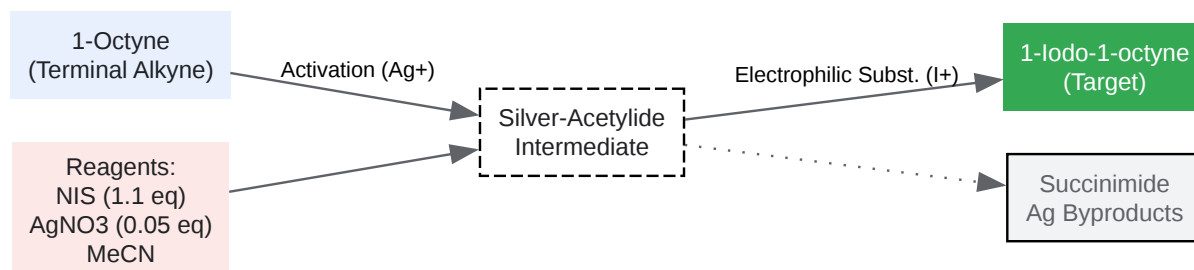
Reagents:

- Substrate: 1-Octyne (1.0 equiv)
- Iodine Source: N-Iodosuccinimide (NIS) (1.1 equiv)[[1](#)]
- Catalyst: Silver Nitrate (AgNO_3) (0.05 equiv / 5 mol%)
- Solvent: Acetonitrile (MeCN) or Acetone (anhydrous)

Step-by-Step Procedure:

- Setup: Flame-dry a round-bottom flask and equip with a magnetic stir bar. Purge with Argon or Nitrogen.
- Solvation: Dissolve 1-octyne (e.g., 10 mmol) in anhydrous MeCN (0.2 M concentration).
- Catalyst Addition: Add AgNO_3 (0.5 mmol) to the solution. The mixture may darken slightly.
- Iodination: Add NIS (11 mmol) in a single portion. Wrap the flask in aluminum foil to exclude light (Critical Step).
- Reaction: Stir at room temperature (25°C) for 2–4 hours. Monitor by TLC (Hexane eluent); product will have a higher R_f than the starting alkyne.
- Workup: Dilute with diethyl ether. Wash sequentially with:
 - Water (to remove succinimide).
 - Sat. aq. $\text{Na}_2\text{S}_2\text{O}_3$ (to quench trace free iodine).
 - Brine.
- Purification: Dry over MgSO_4 , filter, and concentrate **1-iodo-1-octyne** under reduced pressure (keep bath <30°C). Purify via short-path silica plug if necessary.

Synthesis Workflow Visualization



[Click to download full resolution via product page](#)

Caption: Catalytic cycle for the silver-mediated iodination of 1-octyne using NIS.

Reactivity & Applications

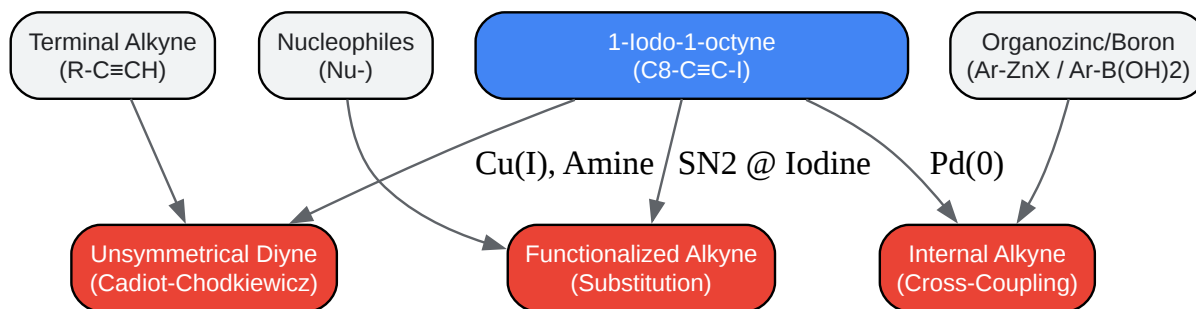
1-Iodo-1-octyne is a versatile electrophile. Its primary utility lies in metal-catalyzed cross-coupling reactions where it acts as the coupling partner for other alkynes, organometallics, or nucleophiles.

Key Reaction Pathways

- Cadiot-Chodkiewicz Coupling:
 - Reaction: **1-Iodo-1-octyne** + Terminal Alkyne ($R-C\equiv CH$) $\rightarrow$ Unsymmetrical Diyne.
 - Catalyst: CuCl / Hydroxylamine.
 - Utility: Synthesis of conjugated polyynes for liquid crystals and antifungal agents.
- Sonogashira-Type Coupling (Inverse):
 - Reaction: **1-Iodo-1-octyne** + Aryl/Vinyl Boronic Acid (Suzuki-Miyaura variant) or Organozinc.
 - Catalyst: Pd(PPh₃)₄.[\[2\]](#)[\[3\]](#)
 - Utility: Introduction of the octynyl chain onto aromatic scaffolds without using the volatile 1-octyne gas/liquid directly.

- Heterocycle Synthesis:
 - Cycloaddition with azides to form 5-iodo-1,2,3-triazoles (which can be further functionalized).

Reactivity Scope Visualization



[Click to download full resolution via product page](#)

Caption: Divergent synthesis pathways utilizing **1-iodo-1-octyne** as a core electrophile.

Safety & Handling (GHS Standards)

1-iodo-1-octyne is a halogenated organic compound and shares hazards typical of alkyl iodides and alkynes.

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[4]
 - H319: Causes serious eye irritation.[4]
 - H335: May cause respiratory irritation.[4]
- Storage Protocol:
 - Temperature: Store at -20°C (Freezer).

- Light: Protect from light (Amber vials + Foil). Iodine liberation turns the liquid violet/brown upon degradation.
- Stabilization: Often stored over Copper wire or Silver wool to scavenge free iodine in long-term storage.

References

- Hofmeister, H., Annen, K., Laurent, H., & Wiechert, R. (1986). Mild and Efficient Synthesis of 1-Iodoalkynes. *Angewandte Chemie International Edition*, 23(9), 727-729. [Link](#)
- Hein, J. E., & Fokin, V. V. (2010). Copper-catalyzed azide–alkyne cycloaddition (CuAAC) and beyond: new reactivity of copper(I) acetylides. *Chemical Society Reviews*, 39(4), 1302-1315. [Link](#)
- PubChem Database. 1-Iodooctane (Related C8-Iodide Data). National Center for Biotechnology Information. [Link](#)
- Wu, G., et al. (2017). Silver-catalyzed iodination of terminal alkynes. *Organic Letters*, 19(10), 2500–2503. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [2. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [3. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [4. 1-Iodooctane | C8H17I | CID 12380 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Monograph: 1-Iodo-1-octyne]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b8640996/docs#technical-monograph-1-iodo-1-octyne\]](https://www.benchchem.com/product/b8640996/docs#technical-monograph-1-iodo-1-octyne)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)